

# salicylic acid versus other BHA's: a review of dermatological applications

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## Salicylic Acid vs. Other BHAs: A Dermatological Application Review

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **salicylic acid** and other beta-hydroxy acids (BHAs) used in dermatological applications. The information presented is based on a review of available scientific literature and clinical trial data.

### Introduction to Beta-Hydroxy Acids (BHAs)

Beta-hydroxy acids are a class of organic carboxylic acids that have a hydroxyl group attached to the beta carbon of the acid. In dermatology, BHAs are primarily known for their exfoliative (keratolytic) and anti-inflammatory properties.[1][2] They are lipophilic, which allows them to penetrate the lipid-rich environment of the sebaceous glands, making them particularly effective for treating conditions associated with clogged pores, such as acne vulgaris.[3][4] The most well-known and widely used BHA in dermatology is **salicylic acid**. [5] Other BHAs and their derivatives, such as lipohydroxy acid (LHA), betaine salicylate, tropic acid, and trethocanic acid, have been developed to offer similar benefits with potentially different efficacy and tolerability profiles.[5][6][7]

### Comparative Analysis of BHAs

This section details the mechanisms of action, efficacy, and safety profiles of **salicylic acid** and its common alternatives.

## Salicylic Acid (SA)

Mechanism of Action: **Salicylic acid** is a multifaceted active ingredient with several key mechanisms of action in the skin:

- **Desmolytic Action:** Rather than being a true keratolytic (an agent that breaks down keratin), **salicylic acid** is now understood to be primarily desmolytic.[8] It works by disrupting the intercellular connections (desmosomes) between corneocytes in the stratum corneum, leading to the exfoliation of dead skin cells.[8][9] This action helps to prevent the clogging of pores.
- **Comedolytic Activity:** Its lipophilic nature allows it to penetrate into the pores and exfoliate the cells lining the sebaceous ducts, thereby helping to resolve and prevent the formation of comedones (blackheads and whiteheads).[3][4][10]
- **Anti-inflammatory Properties:** **Salicylic acid** exhibits anti-inflammatory effects by inhibiting the cyclooxygenase (COX) enzyme system, which is involved in the synthesis of prostaglandins, key mediators of inflammation.[1][11] Studies have also shown that it can suppress the NF-κB signaling pathway, which is involved in the expression of pro-inflammatory cytokines.[11][12]
- **Sebum Regulation:** Research suggests that **salicylic acid** can decrease sebum production by downregulating the AMPK/SREBP-1 pathway in sebocytes.[12]

Dermatological Applications: **Salicylic acid** is widely used in the treatment of:

- Acne vulgaris[3][13]
- Psoriasis[14]
- Ichthyosis[14]
- Keratosis pilaris[14]
- Warts[14]

- Photodamage[15]

## Lipohydroxy Acid (LHA)

Lipohydroxy acid, also known as capryloyl **salicylic acid**, is a derivative of **salicylic acid** with a fatty acid chain attached.[6] This structural modification results in several distinct properties.

Mechanism of Action:

- Cell-by-Cell Exfoliation: LHA has a larger molecular size and is more lipophilic than **salicylic acid**, leading to slower and more targeted penetration into the stratum corneum.[6][16] This results in a more controlled, cell-by-cell exfoliation that is considered gentler than the action of **salicylic acid**. [6][16]
- Enhanced Comedolytic Effect: Due to its increased lipophilicity, LHA is thought to have a more targeted action within the sebaceous follicle, leading to a potent comedolytic effect.[17]
- Dermal Stimulation: Studies suggest that LHA can stimulate the production of glycosaminoglycans, collagen, and elastin in the dermis, which may contribute to anti-aging effects.[6][18]

## Betaine Salicylate

Betaine salicylate is a compound formed by the combination of **salicylic acid** and betaine, a natural moisturizing factor.[19][20]

Mechanism of Action:

- Gentle Exfoliation: It functions as a keratolytic agent, breaking down the intercellular "glue" that holds dead skin cells together, similar to **salicylic acid** but considered to be gentler.[19][21]
- Hydrating Properties: The presence of betaine provides moisturizing benefits, which can help to counteract the potential drying effects of **salicylic acid**. [20]
- Anti-inflammatory and Antimicrobial Effects: It also possesses anti-inflammatory and antibacterial properties.[21]

## Other BHAs: Tropic Acid and Trethocanic Acid

Information on the dermatological applications and clinical efficacy of tropic acid and trethocanic acid is limited compared to **salicylic acid** and its more common derivatives.

- Tropic Acid: This is a lipid-soluble BHA.[\[22\]](#) While its use in treating wrinkles has been patented, there is a lack of publicly available clinical trial data comparing its efficacy to **salicylic acid** for other dermatological conditions.[\[23\]](#)
- Trethocanic Acid: This is another BHA that is suggested to have a gentler profile than **salicylic acid**.[\[7\]](#)[\[24\]](#) It is believed to work similarly by exfoliating within the pores but with a lower risk of irritation.[\[25\]](#) However, there is a scarcity of clinical research to substantiate these claims and provide a direct comparison with **salicylic acid**.

## Quantitative Data from Clinical Trials

The following tables summarize the available quantitative data from clinical trials comparing **salicylic acid** with other BHAs.

Table 1: Efficacy of **Salicylic Acid** vs. Lipohydroxy Acid (LHA) in the Treatment of Acne Vulgaris

Study	BHA Comparison	Duration	Key Efficacy Endpoints	Results
Randomized trial	LHA peel vs. Salicylic acid peel	98 days (6 peels at 2-week intervals)	Reduction in noninflammatory lesions	LHA: 55.6% reduction; Salicylic Acid: 48.5% reduction (P < 0.001 for both from baseline). No significant difference between the two peels.
Randomized trial	LHA formulation vs. 5% Benzoyl Peroxide	12 weeks	Reduction in inflammatory lesions	LHA: 44% reduction; Benzoyl Peroxide: 47% reduction (No statistically significant difference).
Randomized trial	LHA formulation vs. 5% Benzoyl Peroxide	12 weeks	Reduction in noninflammatory lesions	LHA: 19% reduction; Benzoyl Peroxide: 23% reduction (No statistically significant difference).

Table 2: Efficacy of Betaine-**Salicylic Acid** Cocrystal (BeSA) vs. **Salicylic Acid** (SA) in the Treatment of Acne

Study	BHA Comparison	Duration	Key Efficacy Endpoints	Results at 28 days
Clinical Trial	BeSA vs. Salicylic Acid	28 days	Reduction in Transepidermal Water Loss (TEWL)	BeSA: 43.45% reduction; SA: 21.90% reduction (BeSA significantly better).[26]
Clinical Trial	BeSA vs. Salicylic Acid	28 days	Reduction in Porphyrin (bacterial metabolite)	BeSA: 40.80% reduction; SA: 26.16% reduction (BeSA significantly better).[26]
Clinical Trial	BeSA vs. Salicylic Acid	28 days	Reduction in Red Lesions (inflammation)	BeSA: 44.37% reduction; SA: 24.52% reduction (BeSA significantly better).[26]
Clinical Trial	BeSA vs. Salicylic Acid	28 days	Reduction in Acne Lesions	BeSA: 37.51% reduction; SA: 24.01% reduction (BeSA significantly better).[26]

## Experimental Protocols

Detailed experimental protocols from the cited studies are often not fully available in the public domain. However, based on the published abstracts and articles, the general methodologies are outlined below.

## Split-Face Randomized Controlled Trial (RCT) for LHA vs. SA Peels

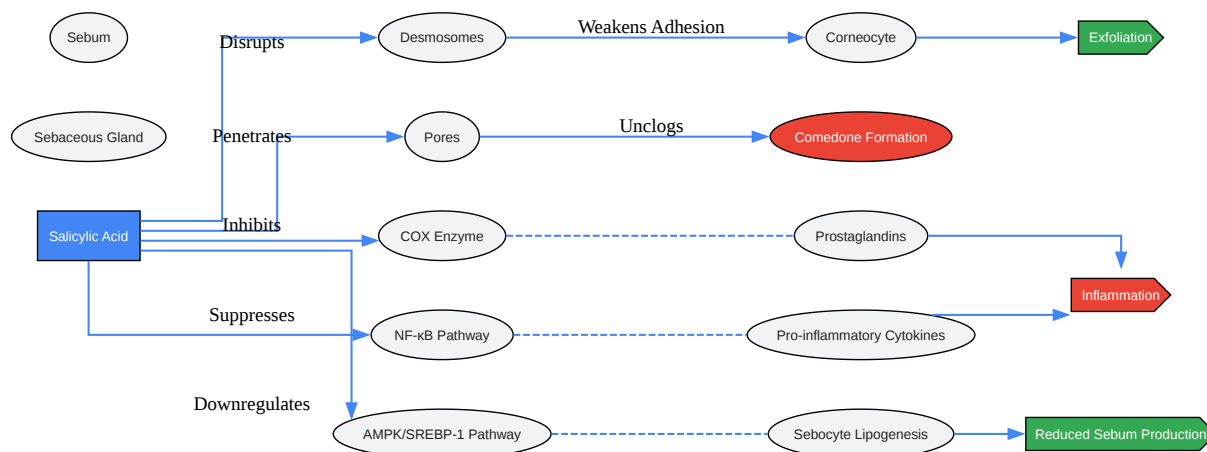
- Objective: To compare the efficacy and safety of LHA peels versus SA peels in subjects with comedonal acne.
- Study Design: A randomized, split-face, double-blind, controlled study.
- Participants: 20 subjects with comedonal acne.
- Intervention: One side of the face was treated with an LHA peel, and the other side with an SA peel. A total of six peels were administered at 2-week intervals.
- Efficacy Assessment: The primary efficacy measures were the counting of noninflammatory and inflammatory lesions. A global assessment of acne change was also performed.
- Safety Assessment: Safety and tolerability were evaluated by recording adverse events, global tolerance, and the presence of erythema, scaling, and dryness.

## Randomized Controlled Trial (RCT) for BeSA vs. SA

- Objective: To evaluate the clinical efficacy and safety of a betaine-**salicylic acid** cocrystal (BeSA) compared to **salicylic acid** for acne treatment.
- Study Design: While the full design is not detailed, it was a clinical trial involving human subjects.
- Intervention: Subjects were treated with formulations containing either BeSA or SA.
- Efficacy Assessment: Efficacy was assessed by measuring changes in Transepidermal Water Loss (TEWL), porphyrin levels (indicative of bacterial activity), the number of red lesions (inflammation), and overall acne lesion counts at 28 days.[\[26\]](#)
- Safety Assessment: The study also reported on the cytotoxicity and irritancy of BeSA compared to SA, with BeSA showing significantly lower levels.[\[26\]](#)

## Signaling Pathways and Mechanisms of Action

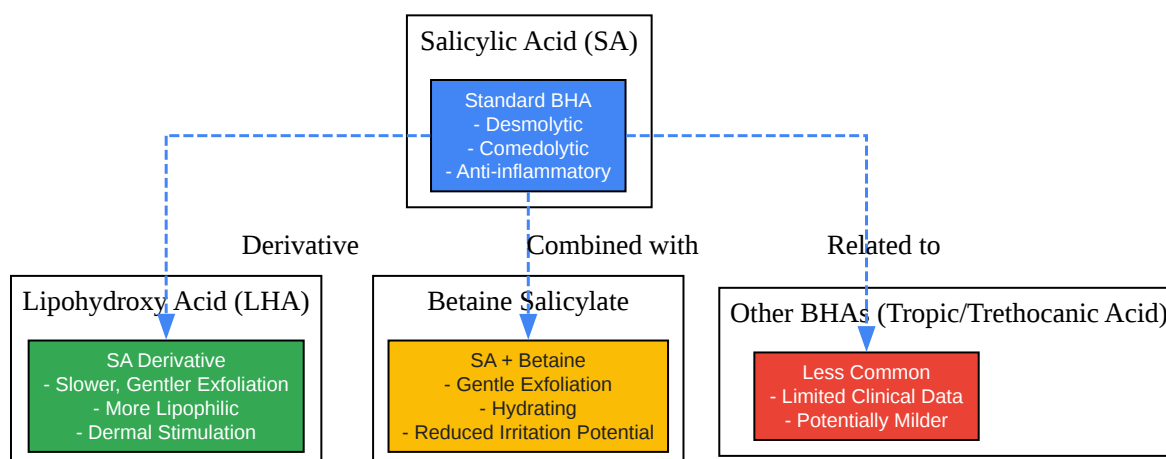
The following diagrams illustrate the key mechanisms of action of **salicylic acid** and its derivatives.



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Caption: Mechanism of Action of **Salicylic Acid**.





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Caption: Comparative Overview of Different BHAs.

## Conclusion

**Salicylic acid** remains a cornerstone in the dermatological treatment of various skin conditions, particularly acne vulgaris, due to its well-documented desmolytic, comedolytic, and anti-inflammatory properties. Newer derivatives, such as lipohydroxy acid and betaine salicylate, have been developed to offer similar efficacy with improved tolerability profiles, making them suitable alternatives for individuals with sensitive skin. LHA demonstrates a gentler, cell-by-cell exfoliation, while betaine salicylate provides the added benefit of hydration. The available clinical data suggests that LHA is comparable to **salicylic acid** in reducing non-inflammatory acne lesions, and a betaine-**salicylic acid** cocrystal has shown superior efficacy in reducing acne and improving skin barrier function compared to **salicylic acid** alone. However, there is a notable lack of robust, publicly available clinical data and detailed experimental protocols for direct, comprehensive comparisons, especially for less common BHAs like tropic and trethocanic acid. Further well-designed, head-to-head clinical trials with detailed and transparent methodologies are warranted to fully elucidate the comparative efficacy and safety of these agents and to guide evidence-based clinical practice.

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Phone: (601) 213-4426  
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